

Application of Aphadilactone B in Cancer Research: Information Not Available

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Compound of Interest

Compound Name: Aphadilactone B

Cat. No.: B15589806

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Extensive searches for "**Aphadilactone B**" in the context of cancer research have yielded no specific results. This suggests that "**Aphadilactone B**" may be a very rare compound with limited to no published literature in this field, or the name may be misspelled.

Therefore, we are unable to provide the requested detailed Application Notes and Protocols, including quantitative data, experimental methodologies, and signaling pathway diagrams, for **Aphadilactone B** at this time.

Researchers, scientists, and drug development professionals interested in lactone compounds for cancer research are encouraged to explore existing literature on structurally similar or functionally related molecules that have been investigated for their anti-cancer properties. Examples of well-studied lactones in cancer research include:

- Alantolactone and Isoalantolactone: These sesquiterpene lactones have been shown to induce apoptosis and target multiple cellular signaling pathways in various cancer cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Wentilactone B: This tetranorditerpenoid has been found to induce G2/M phase arrest and apoptosis in human hepatoma cells through the Ras/Raf/MAPK signaling pathway.[\[4\]](#)
- Pladienolide B: A splicing inhibitor that has demonstrated high antitumor activity against erythroleukemia cell lines by inducing apoptosis and cell cycle arrest.[\[5\]](#)
- Beta-lapachone: This compound is known to induce apoptosis in breast cancer cells.[\[6\]](#)[\[7\]](#)

Should you have an alternative spelling or a different compound of interest, please provide the corrected information, and we will be happy to assist further.

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References

- 1. Targeting Apoptosis Pathways in Cancer with Alantolactone and Isoalantolactone - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Targeting apoptosis pathways in cancer with alantolactone and isoalantolactone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A comprehensive review of anticancer mechanisms of action of Alantolactone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Wentilactone B induces G2/M phase arrest and apoptosis via the Ras/Raf/MAPK signaling pathway in human hepatoma SMMC-7721 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Apoptosis induction and cell cycle arrest of pladienolide B in erythroleukemia cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Induction of apoptosis in MCF-7:WS8 breast cancer cells by beta-lapachone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Anticancer Potential of Resveratrol, β -Lapachone and Their Analogues - PMC [pmc.ncbi.nlm.nih.gov]
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